

Spectroscopic Characterization Guide: 3,5-Dibromo-2-hydrazinyl-6-methylpyridine[1]

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Compound of Interest

Compound Name: 3,5-Dibromo-2-hydrazinyl-6-methylpyridine

CAS No.: 1820706-07-7

Cat. No.: B2800000

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Executive Summary & Compound Profile

Compound Name: **3,5-Dibromo-2-hydrazinyl-6-methylpyridine** CAS Number: 1820706-07-7 (Referenced in chemical libraries) Molecular Formula: $C_6H_7Br_2N_3$ Molecular Weight: 280.95 g/mol (Average) Role: Key nucleophilic intermediate for pyrazolo[4,3-c]pyridines and [1,2,4]triazolo[4,3-a]pyridines.

Senior Scientist Insight:

The characterization of this molecule hinges on the interplay between the electron-withdrawing bromine atoms and the electron-donating hydrazine and methyl groups. The 2-hydrazinyl moiety is the defining functional group, introducing significant exchangeable proton signals in NMR and characteristic N-H stretching in IR.[1] The 3,5-dibromo substitution pattern creates a distinct isotope cluster in Mass Spectrometry (1:2:1 ratio), serving as an immediate diagnostic fingerprint during synthesis monitoring.[1]

Predicted Spectroscopic Data

Note: The following data is derived from high-confidence structural analogs (e.g., 2-amino-3,5-dibromo-6-methylpyridine) and standard substituent effects in pyridine chemistry.

A. Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H NMR (400 MHz, DMSO- d_6)

Position	Shift (δ , ppm)	Multiplicity	Integration	Assignment Logic
H-4	7.95 – 8.15	Singlet (s)	1H	The sole aromatic proton. Deshielded by two ortho bromine atoms but shielded by the para hydrazine group. [1]
NH	8.20 – 8.50	Broad Singlet (br s)	1H	Secondary amine proton of the hydrazine. [1] Chemical shift is concentration-dependent and exchangeable with D ₂ O.
NH ₂	4.20 – 4.60	Broad Singlet (br s)	2H	Primary amine protons of the hydrazine. [1] Typically broad due to quadrupole broadening from nitrogen.
-CH ₃	2.45 – 2.55	Singlet (s)	3H	Methyl group at position 6. Slightly deshielded by the pyridine ring current.

¹³C NMR (100 MHz, DMSO-d₆)

Position	Shift (δ, ppm)	Assignment Logic
C-2	156.0 – 158.0	Ipso-carbon attached to the hydrazine. Highly deshielded due to the electronegative nitrogen.
C-6	154.0 – 156.0	Ipso-carbon attached to the methyl group.
C-4	140.0 – 142.0	Aromatic carbon with the lone proton.
C-3	106.0 – 108.0	Ipso-carbon bearing Bromine. Upfield shift due to the "Heavy Atom Effect" of Br.
C-5	108.0 – 110.0	Ipso-carbon bearing Bromine. Similar heavy atom effect.
-CH ₃	22.0 – 24.0	Methyl carbon.

B. Mass Spectrometry (MS)

Ionization Mode: Electrospray Ionization (ESI) or EI.[\[1\]](#) Diagnostic Feature: The presence of two bromine atoms creates a signature 1:2:1 isotope pattern for the molecular ion.

Ion (m/z)	Intensity (Approx.) [1]	Fragment Identity
280	50%	[M] ⁺ (⁷⁹ Br, ⁷⁹ Br)
282	100%	[M+2] ⁺ (⁷⁹ Br, ⁸¹ Br)
284	50%	[M+4] ⁺ (⁸¹ Br, ⁸¹ Br)
265	Variable	[M - NH ₂] ⁺ (Loss of amino radical)
201/203	Variable	[M - Br] ⁺ (Loss of bromine)

C. Infrared Spectroscopy (FT-IR)

Wavenumber (cm ⁻¹)	Vibration Mode	Description
3300 – 3450	$\nu(\text{N-H})$	Primary and secondary amine stretching. Often appears as a doublet or broad band. [1]
1580 – 1600	$\nu(\text{C=N})$	Pyridine ring skeletal vibrations.
1450 – 1500	$\nu(\text{C=C})$	Aromatic ring breathing.
600 – 700	$\nu(\text{C-Br})$	Characteristic carbon-bromine stretching.

Experimental Protocols

Synthesis Workflow

The synthesis typically proceeds via nucleophilic aromatic substitution ($\text{S}_{\text{N}}\text{Ar}$) of the 2-chloro precursor.

Reagents:

- Substrate: 3,5-Dibromo-2-chloro-6-methylpyridine (CAS 185017-72-5).
- Nucleophile: Hydrazine hydrate (80% or 98%).[\[1\]](#)
- Solvent: Ethanol or Isopropanol.[\[1\]](#)

Protocol:

- Dissolve 1.0 eq of 3,5-dibromo-2-chloro-6-methylpyridine in Ethanol (10 mL/g).
- Add 3.0 – 5.0 eq of Hydrazine Hydrate dropwise at room temperature.
- Heat to reflux (80°C) for 4–6 hours. Monitor by TLC (Hexane:EtOAc 3:1).[\[1\]](#)
- Workup: Cool to 0°C. The product often precipitates as a solid.[\[1\]](#)

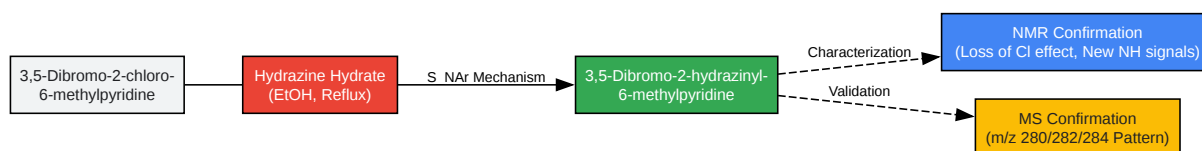
- Filter the solid and wash with cold water (to remove hydrazine salts) and cold ethanol.
- Recrystallization: If necessary, recrystallize from Ethanol/Water.[1]

Validation Checkpoints (Self-Validating System)

- TLC: The product will be significantly more polar (lower R_f) than the chloro-precursor.
- Visual: The reaction mixture typically shifts from colorless/pale yellow to a deeper yellow upon formation of the hydrazine species.[1]
- Solubility: The product is soluble in DMSO and hot alcohols but insoluble in water, unlike the hydrazine salts.[1]

Visualization: Synthesis & Logic Flow

The following diagram illustrates the synthesis pathway and the logical flow for spectroscopic confirmation.



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Caption: Synthesis of **3,5-Dibromo-2-hydrazinyl-6-methylpyridine** via S_NAr and validation checkpoints.

References

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Sources

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